

C105SR Technical Support Center: Stability and Storage Guidelines

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Compound of Interest

Compound Name: C105SR

Cat. No.: B12386182

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **C105SR**. As specific stability data for **C105SR** is not publicly available, the following recommendations are based on best practices for handling similar small molecule cyclophilin inhibitors and peptide-like compounds.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized **C105SR** powder upon receipt?

For long-term storage, it is recommended to store lyophilized **C105SR** powder at -20°C or -80°C in a tightly sealed container to minimize exposure to moisture and light. For short-term storage (days to weeks), 4°C is acceptable.

Q2: My **C105SR** powder appears clumpy/oily. Is it still usable?

The appearance of the lyophilized powder can vary. However, a clumpy or oily consistency might indicate moisture absorption. To prevent this, allow the container to equilibrate to room temperature in a desiccator before opening. If you suspect moisture contamination, it is advisable to use a fresh vial for critical experiments.

Q3: What is the recommended procedure for preparing a stock solution of **C105SR**?

To prepare a stock solution, it is crucial to use a high-purity, anhydrous solvent. The choice of solvent will depend on the experimental requirements and the solubility of **C105SR**. Once dissolved, the stock solution should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles.

Q4: How stable is **C105SR** in solution?

The stability of **C105SR** in solution is expected to be lower than in its lyophilized form. For optimal results, it is recommended to prepare fresh solutions for each experiment. If storage of a stock solution is necessary, it should be kept at -20°C or -80°C and used within a short period. Avoid storing solutions at 4°C for more than a few days.

Q5: I am observing inconsistent results in my experiments. Could this be related to **C105SR** stability?

Inconsistent results can indeed be a consequence of compound degradation. Factors such as improper storage, repeated freeze-thaw cycles of stock solutions, and exposure to light or moisture can affect the potency of **C105SR**. Refer to the troubleshooting guide below for further assistance.

C105SR Storage and Handling Summary

Condition	Lyophilized Powder	Stock Solution
Long-Term Storage	-20°C or -80°C in a desiccator	-80°C in single-use aliquots
Short-Term Storage	4°C in a desiccator	-20°C
Light Exposure	Store in the dark.	Protect from light.
Moisture	Highly sensitive; store with desiccant.	Use anhydrous solvents.
Freeze-Thaw Cycles	N/A	Avoid.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Reduced or no activity	Degradation of C105SR due to improper storage.	Use a fresh vial of lyophilized powder to prepare a new stock solution. Ensure proper storage conditions are met.
Inactivation in solution.	Prepare fresh solutions immediately before each experiment. Avoid prolonged storage of solutions.	
High variability between experiments	Inconsistent concentration of C105SR.	Ensure complete dissolution of the lyophilized powder. Vortex and sonicate if necessary. Use calibrated pipettes for accurate dispensing.
Degradation during the experiment.	Minimize the exposure of C105SR to harsh experimental conditions (e.g., extreme pH, high temperature) if possible.	
Precipitate formation in stock solution	Poor solubility or solution instability.	Try a different solvent or co-solvent system. Ensure the storage temperature is appropriate and avoid freeze-thaw cycles.

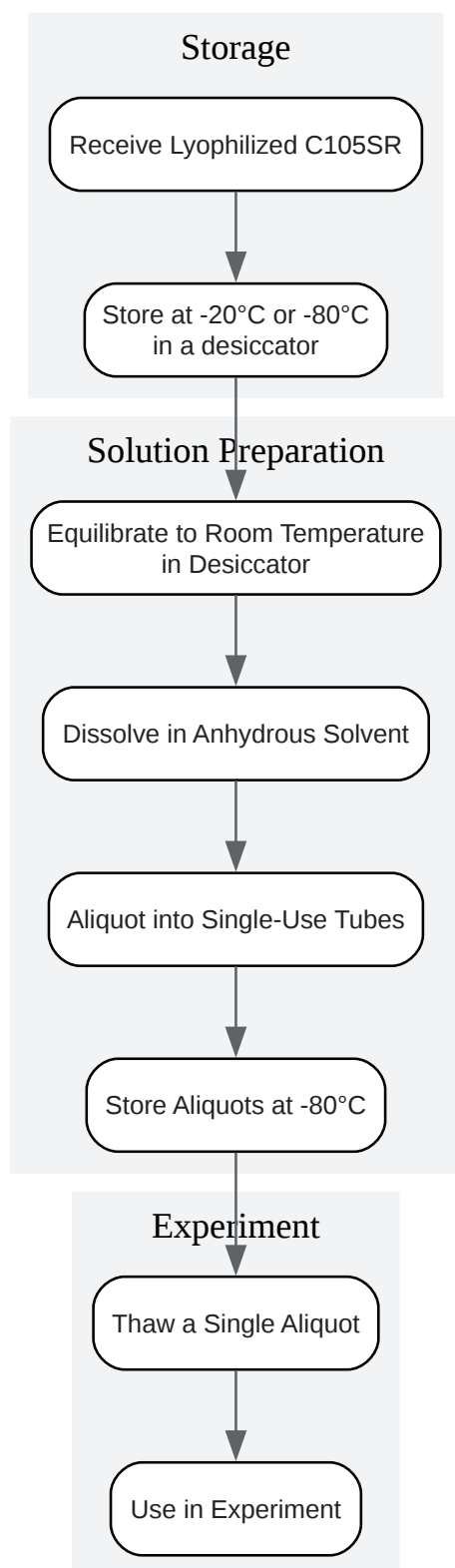
Experimental Protocols

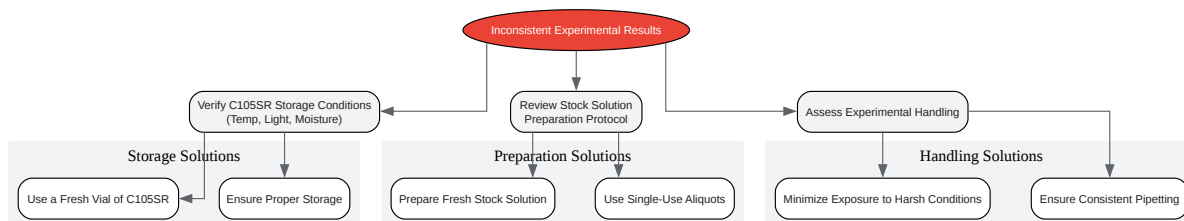
Protocol 1: Preparation of **C105SR** Stock Solution

- Allow the vial of lyophilized **C105SR** to equilibrate to room temperature in a desiccator for at least 30 minutes.
- Under sterile conditions, add the appropriate volume of a suitable anhydrous solvent (e.g., DMSO, Ethanol) to the vial to achieve the desired stock concentration.

- Vortex the solution for 1-2 minutes to ensure complete dissolution. If necessary, sonicate in a water bath for a short period.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into single-use, light-protected tubes.
- Store the aliquots at -80°C until use.

Visual Guides





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- To cite this document: BenchChem. [C105SR Technical Support Center: Stability and Storage Guidelines]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12386182/docs#c105sr-technical-support-center-stability-and-storage-guidelines\]](https://www.benchchem.com/product/b12386182/docs#c105sr-technical-support-center-stability-and-storage-guidelines)

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